

Safety and handling precautions for 3-Methyl-1-pentyn-3-ol

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Compound of Interest

Compound Name: 3-Methyl-1-pentyn-3-ol

Cat. No.: B165628

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An In-depth Technical Guide to the Safe Handling of 3-Methyl-1-pentyn-3-ol

This guide provides comprehensive safety and handling information for **3-Methyl-1-pentyn-3-ol** (CAS No. 77-75-8), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential hazards.

Chemical and Physical Properties

3-Methyl-1-pentyn-3-ol is a flammable liquid and vapor. It is a colorless to slightly yellow liquid with a characteristic acrid odor^{[1][2]}.

| Property | Value |
|--------------------------|---|
| Molecular Formula | C ₆ H ₁₀ O[1][3][4][5][6] |
| Molecular Weight | 98.14 g/mol [1] |
| Boiling Point | 121-122 °C[2] |
| Flash Point | 28 °C (82.4 °F) - closed cup[7] |
| Density | 0.866 g/mL at 25 °C[2] |
| Vapor Pressure | 5.25 mmHg[1] |
| Vapor Density | 3 (vs air) |
| Autoignition Temperature | 350 °C (662 °F)[8] |
| Solubility | Miscible with acetone, alcohol, chloroform, ethyl acetate, and water. |

Toxicological Data

3-Methyl-1-pentyn-3-ol is harmful if swallowed and can cause central nervous system depression[3][8]. Overdoses may lead to coma and death[3].

| Route of Exposure | Species | LD50 Value |
|-------------------|---------|---------------|
| Oral | Mouse | 525 mg/kg[8] |
| Oral | Rat | 700 mg/kg[9] |
| Subcutaneous | Mouse | 1160 mg/kg[9] |

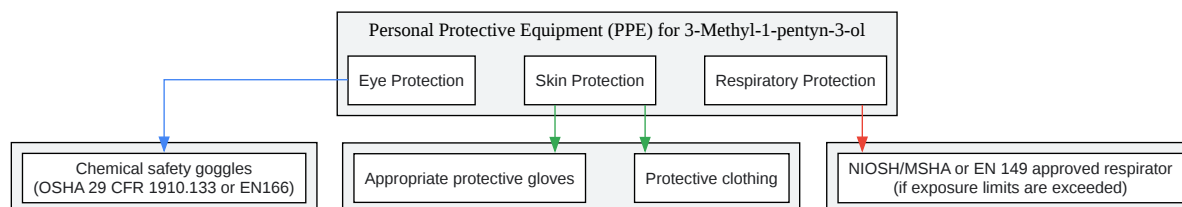
Hazard Identification and GHS Classification

This substance is classified as a flammable liquid and is harmful if swallowed. It can also cause serious eye damage and is harmful to aquatic life with long-lasting effects[1][10].

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Flammable liquids | 3 | H226: Flammable liquid and vapor[1][10] |
| Acute toxicity, oral | 4 | H302: Harmful if swallowed[1][10] |
| Serious eye damage/eye irritation | 1 | H318: Causes serious eye damage[1][10] |
| Hazardous to the aquatic environment, long-term hazard | 3 | H412: Harmful to aquatic life with long lasting effects[1] |

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **3-Methyl-1-pentyn-3-ol** to prevent exposure.



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Caption: Recommended Personal Protective Equipment.

Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of the chemical and prevent accidents.

Handling:

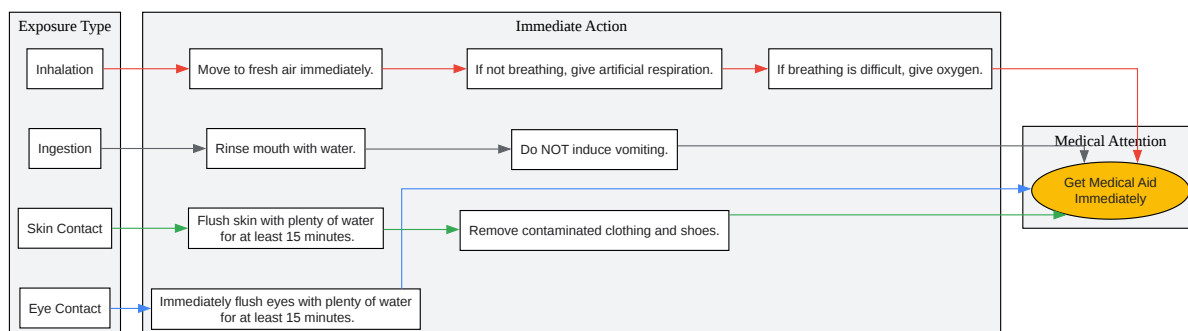
- Wash hands thoroughly after handling[8].
- Use only in a well-ventilated area[8].
- Ground and bond containers when transferring material[8].
- Use spark-proof tools and explosion-proof equipment[8].
- Avoid contact with eyes, skin, and clothing[8].
- Keep away from heat, sparks, and flame[8].

Storage:

- Store in a tightly closed container[8].
- Store in a cool, dry, well-ventilated area away from incompatible substances[8].
- Keep away from sources of ignition[3].
- Store in a flammables-area[8].

First Aid Measures

Immediate first aid is critical in the event of exposure.



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Caption: First Aid Procedures for Exposure.

Fire Fighting Measures

3-Methyl-1-pentyn-3-ol is a flammable liquid with a flash point of 28 °C[7].

| Fire Safety Parameter | Value |
|--------------------------|---|
| Flash Point | 28 °C (82.4 °F) - closed cup[7] |
| Autoignition Temperature | 350 °C (662 °F)[8] |
| Lower Explosion Limit | 1.80 vol %[8] |
| Upper Explosion Limit | 16.00 vol %[8] |
| NFPA Rating (estimated) | Health: 1, Flammability: 2, Instability: 0[8] |

Extinguishing Media:

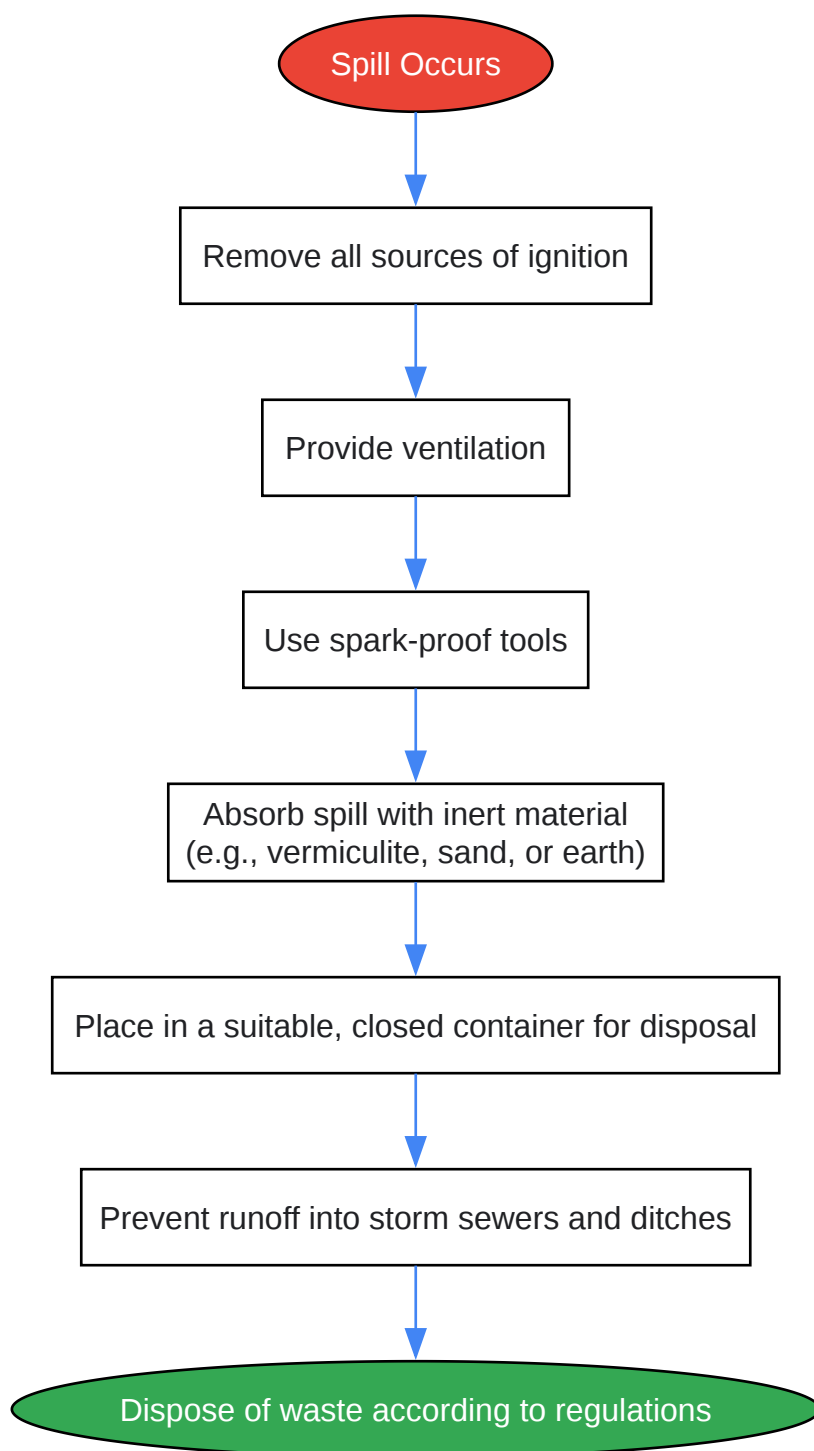
- Use water spray, dry chemical, chemical foam, or alcohol-resistant foam[8].
- Water may be ineffective; do not use straight streams of water[8].

Fire Fighting Instructions:

- Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear[8].
- Vapors can travel to a source of ignition and flash back[8].
- Use water spray to keep fire-exposed containers cool[8].

Accidental Release Measures

In case of a spill, immediate and appropriate action is necessary to prevent the spread of contamination and ensure safety.



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